

(Rac)-Nanatinostat stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Nanatinostat

Cat. No.: B12305033

[Get Quote](#)

(Rac)-Nanatinostat Technical Support Center

Welcome to the technical support center for **(Rac)-Nanatinostat**. This guide provides detailed information on the stability and storage of **(Rac)-Nanatinostat**, along with troubleshooting advice and frequently asked questions to ensure the successful application of this compound in your research.

Stability and Storage Conditions

Proper storage and handling of **(Rac)-Nanatinostat** are critical to maintain its integrity and activity. Below are the recommended storage conditions for both the solid compound and solutions.

Data Presentation: Storage Recommendations

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 2 years	Protect from moisture.
4°C	Up to 6 months	For short-term storage.	
Solution in DMSO	-80°C	Up to 6 months	Recommended for long-term storage of stock solutions.
-20°C	Up to 1 month	Store under an inert atmosphere (e.g., nitrogen) for optimal stability. [1]	
4°C	Up to 2 weeks	For short-term working aliquots.	

Note: For in vivo experiments, it is highly recommended to prepare fresh solutions daily to ensure maximum potency.[\[2\]](#)

Experimental Protocols

While specific stability studies on **(Rac)-Nanatinostat** are not extensively published, a general protocol for assessing the stability of a research compound can be adapted. The following is a detailed methodology for a forced degradation study and a freeze-thaw stability assessment.

Forced Degradation Study Protocol

Forced degradation studies help to understand the intrinsic stability of a molecule by subjecting it to stress conditions.

Objective: To evaluate the stability of **(Rac)-Nanatinostat** under various stress conditions (hydrolytic, oxidative, photolytic, and thermal).

Materials:

- **(Rac)-Nanatinostat**
- HPLC-grade water, acetonitrile, and methanol
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Calibrated HPLC-UV or LC-MS system
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **(Rac)-Nanatinostat** in DMSO at a concentration of 10 mM.
- Stress Conditions:
 - Acid Hydrolysis: Dilute the stock solution in 0.1 N HCl to a final concentration of 100 µM. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Dilute the stock solution in 0.1 N NaOH to a final concentration of 100 µM. Incubate at 60°C for 24 hours.
 - Oxidative Degradation: Dilute the stock solution in 3% H₂O₂ to a final concentration of 100 µM. Incubate at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound at 60°C for 48 hours.
 - Photostability: Expose the solid compound and a 100 µM solution in DMSO to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. Maintain a control sample in the dark.

- Sample Analysis:
 - At designated time points (e.g., 0, 4, 8, 12, 24 hours), withdraw aliquots from the stressed solutions.
 - Neutralize the acidic and basic samples.
 - Analyze all samples by a validated HPLC-UV or LC-MS method to determine the remaining concentration of **(Rac)-Nanatinostat** and to detect the formation of any degradation products.
 - Calculate the percentage of degradation.

Freeze-Thaw Stability Protocol

Objective: To assess the stability of **(Rac)-Nanatinostat** stock solutions when subjected to multiple freeze-thaw cycles.

Materials:

- **(Rac)-Nanatinostat**
- DMSO
- Calibrated HPLC-UV or LC-MS system

Methodology:

- Preparation of Stock Solution: Prepare a 10 mM stock solution of **(Rac)-Nanatinostat** in DMSO.
- Freeze-Thaw Cycles:
 - Aliquot the stock solution into multiple tubes.
 - Freeze the aliquots at -20°C or -80°C for at least 24 hours.
 - Thaw the aliquots at room temperature until completely liquid. This constitutes one freeze-thaw cycle.

- Repeat the cycle for a predetermined number of cycles (e.g., 1, 3, 5, 10 cycles).
- Sample Analysis:
 - After each specified cycle, analyze one aliquot using a validated HPLC-UV or LC-MS method to determine the concentration of **(Rac)-Nanatinostat**.
 - Compare the concentration to a control sample that has not undergone any freeze-thaw cycles.
 - Calculate the percentage of recovery after each cycle.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no compound activity in experiments.	Compound degradation due to improper storage.	Ensure the compound has been stored at the recommended temperature (-20°C for solid, -80°C for DMSO stock). Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Instability in aqueous experimental media.	Prepare fresh dilutions in your experimental buffer or media immediately before use. Minimize the time the compound spends in aqueous solution.	
Precipitation observed in the stock solution.	Supersaturation or solvent evaporation.	Gently warm the solution to 37°C and vortex to redissolve. Ensure the vial is tightly sealed to prevent solvent evaporation.
Use of hygroscopic DMSO.	Use fresh, anhydrous DMSO to prepare stock solutions as water content can reduce solubility.	
Inconsistent results between experiments.	Variable compound concentration due to instability.	Prepare fresh working solutions for each experiment from a properly stored stock aliquot. Perform a concentration check of your stock solution using a spectrophotometer or HPLC if you suspect degradation.
Light-induced degradation.	Protect solutions from direct light, especially during long incubations, by using amber	

vials or covering with
aluminum foil.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **(Rac)-Nanatinostat** stock solutions?

A1: DMSO is the recommended solvent for preparing stock solutions of **(Rac)-Nanatinostat**.

Q2: How should I store the solid form of **(Rac)-Nanatinostat** upon receipt?

A2: Upon receipt, the solid form of **(Rac)-Nanatinostat** should be stored at -20°C.^[1]

Q3: Can I store my **(Rac)-Nanatinostat** stock solution at -20°C?

A3: Yes, you can store DMSO stock solutions at -20°C for up to one month.^[1] For longer-term storage, -80°C is recommended.

Q4: How many times can I freeze and thaw my stock solution?

A4: To avoid potential degradation, it is best to minimize freeze-thaw cycles. We recommend preparing single-use aliquots of your stock solution.

Q5: Is **(Rac)-Nanatinostat** stable in aqueous solutions?

A5: The stability of **(Rac)-Nanatinostat** in aqueous solutions has not been extensively reported. As a general precaution for hydroxamic acid-containing compounds, prolonged exposure to aqueous environments, especially at non-neutral pH, may lead to hydrolysis. It is advisable to prepare aqueous working solutions fresh for each experiment.

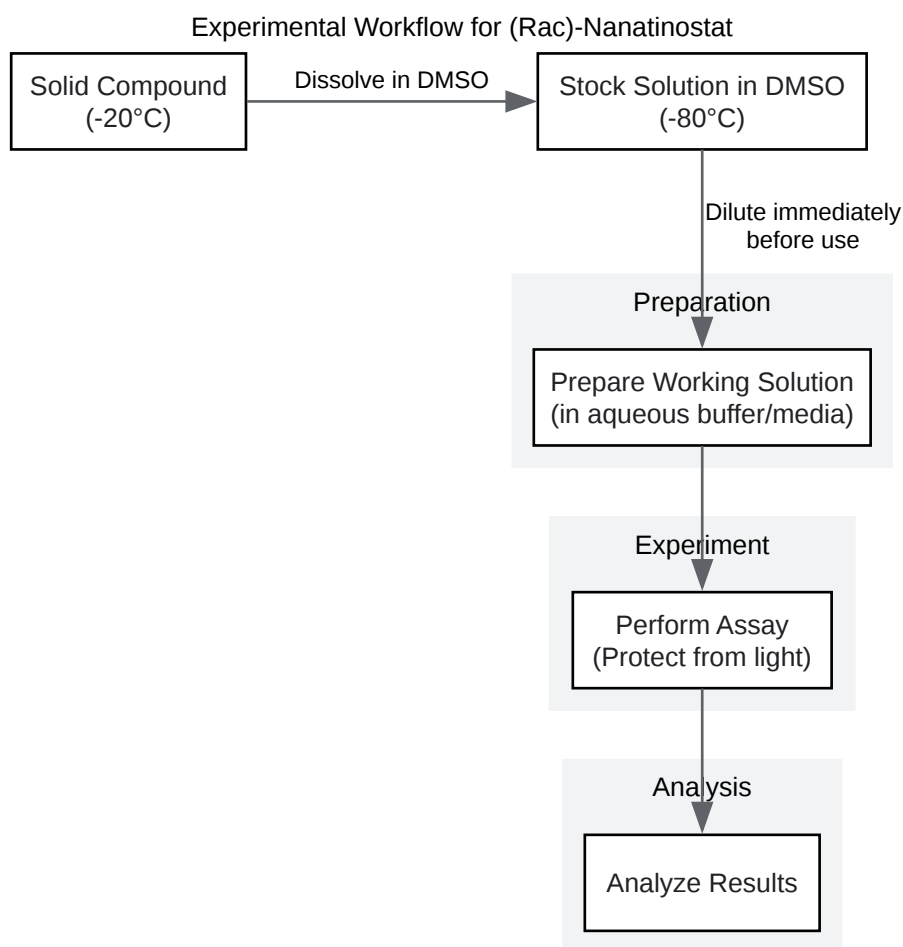
Q6: Is **(Rac)-Nanatinostat** sensitive to light?

A6: While specific photostability data is not available, it is good laboratory practice to protect all research compounds from prolonged exposure to direct light. Store solutions in amber vials or wrap vials with aluminum foil.

Q7: What should I do if I observe precipitation in my thawed stock solution?

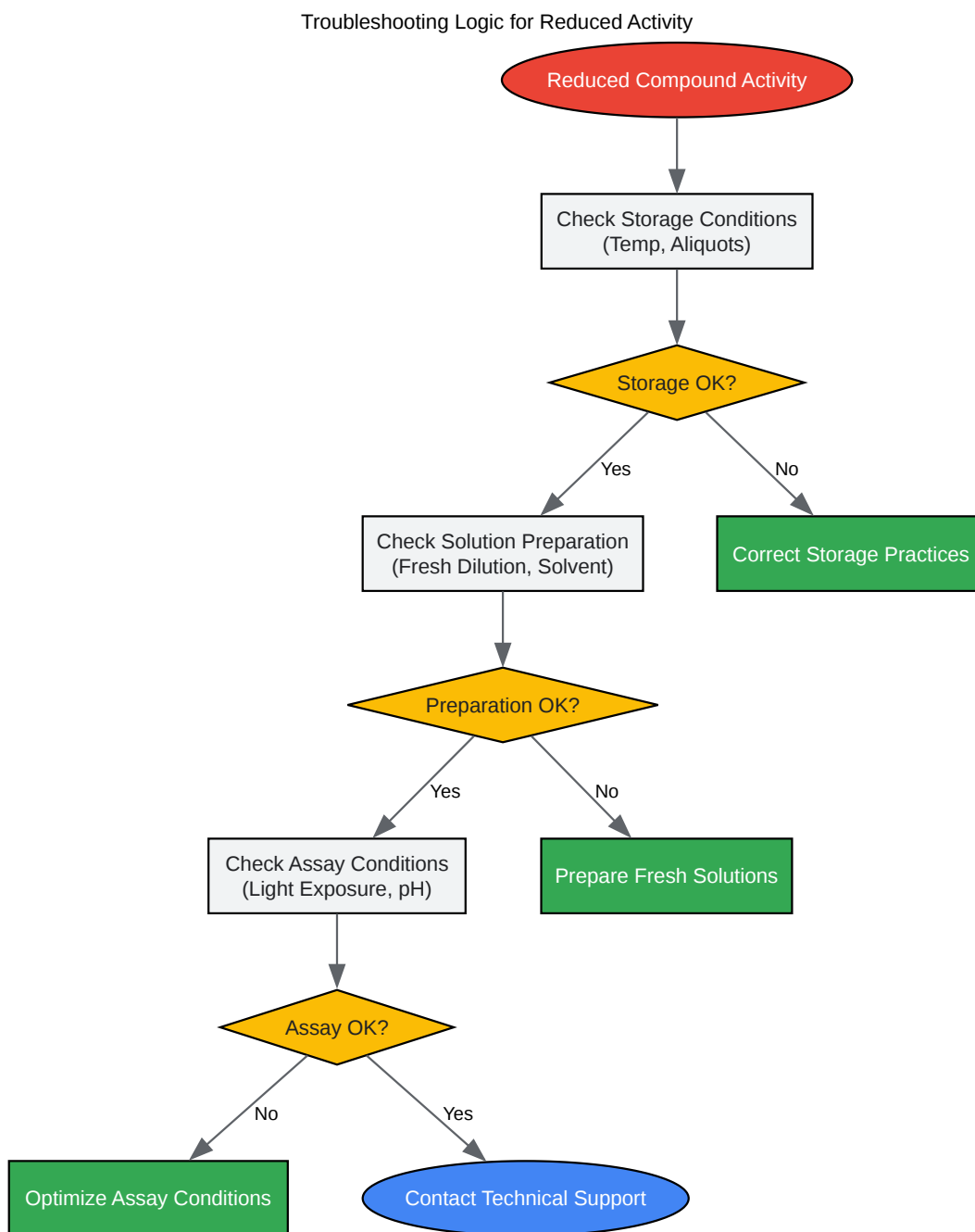
A7: If you observe precipitation, you can gently warm the vial to 37°C and vortex to help redissolve the compound. If the precipitate does not dissolve, it may indicate compound degradation or insolubility, and a fresh stock solution should be prepared.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling **(Rac)-Nanatinostat**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for reduced compound activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ema.europa.eu [ema.europa.eu]
- 2. A phase I pharmacokinetic and pharmacodynamic study of CHR-3996, an oral class I selective histone deacetylase inhibitor in refractory solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(Rac)-Nanatinostat stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12305033#rac-nanatinostat-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com